

An In-depth Technical Guide to (Trimethylsilyl)methyl Acrylate

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Compound of Interest

Compound Name: *Acryloxymethyltrimethylsilane*

CAS No.: *67186-35-0*

Cat. No.: *B1590964*

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of (trimethylsilyl)methyl acrylate, a versatile organosilicon monomer. The nomenclature in this field can be ambiguous; this guide clarifies that "(trimethylsilyl)methyl acrylate" is the most accurate name for the compound structurally represented as $\text{CH}_2=\text{CHCOOCH}_2\text{Si}(\text{CH}_3)_3$, which is isomeric with other silylated acrylates. We will delve into its fundamental chemical and physical properties, outline key synthetic methodologies, explore its reactivity, and discuss its current and potential applications, particularly within the realm of polymer chemistry and drug development. This document is intended to be a valuable resource for researchers and professionals engaged in materials science and pharmaceutical formulation.

Introduction and Nomenclature Clarification

The compound of interest, with the systematic name (trimethylsilyl)methyl acrylate, possesses the molecular formula $C_7H_{14}O_2Si$ and a molecular weight of 158.27 g/mol . It is crucial to distinguish this compound from its isomers, which may be colloquially referred to by similar names. The key structural feature of (trimethylsilyl)methyl acrylate is the trimethylsilyl group attached to the methyl group of the acrylate ester.

For clarity, the table below summarizes the properties of (trimethylsilyl)methyl acrylate and two of its common isomers.

Property	(Trimethylsilyl)methyl Acrylate	Methyl 2-(trimethylsilyl)acrylate[1][2][3]	Trimethylsilyl Acrylate[4]
Systematic Name	(Trimethylsilyl)methyl acrylate	Methyl 2-(trimethylsilyl)acrylate	Acrylic acid trimethylsilyl ester[4]
CAS Number	18269-97-1	18269-31-3[1][2]	13688-55-6[4]
Molecular Formula	$C_7H_{14}O_2Si$	$C_7H_{14}O_2Si$ [1][2]	$C_6H_{12}O_2Si$ [4]
Molecular Weight	158.27 g/mol	158.27 g/mol [1][2][3]	144.24 g/mol [4]
Chemical Structure	$CH_2=CHCOOCH_2Si(CH_3)_3$	$CH_2=C(Si(CH_3)_3)COOCH_3$ [1]	$CH_2=CHCOOSi(CH_3)_3$

This guide will focus on the properties and applications of (trimethylsilyl)methyl acrylate (CAS No. 18269-97-1).

Physicochemical Properties

The unique combination of a reactive acrylate moiety and a sterically demanding, hydrophobic trimethylsilyl group imparts distinct physicochemical properties to (trimethylsilyl)methyl acrylate. These properties are critical for its application in polymer synthesis and materials science.

Property	Value
Appearance	Liquid
Boiling Point	51-51.5 °C at 20 mmHg
Density	0.894 g/mL at 25 °C
Refractive Index	n _{20/D} 1.423
Solubility	Soluble in most organic solvents (e.g., THF, diethyl ether, ethanol)[2]

Synthesis of (Trimethylsilyl)methyl Acrylate

The synthesis of (trimethylsilyl)methyl acrylate can be achieved through several routes. A prevalent and effective method is the esterification of acrylic acid with (trimethylsilyl)methanol.

Experimental Protocol: Esterification of Acrylic Acid

Materials:

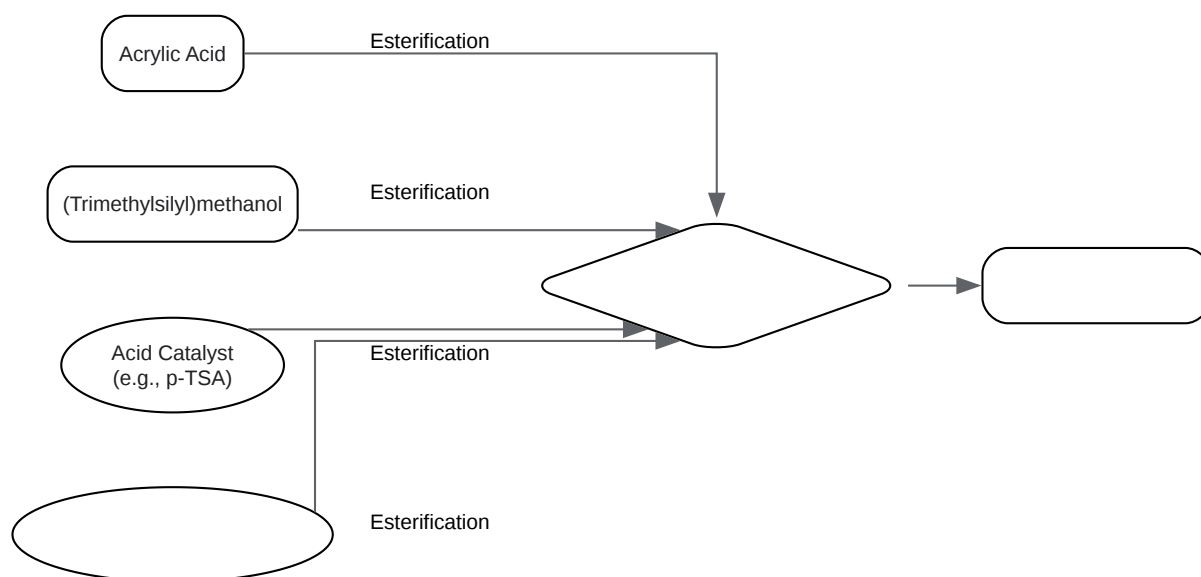
- Acrylic acid
- (Trimethylsilyl)methanol
- An appropriate acid catalyst (e.g., p-toluenesulfonic acid)
- An azeotroping solvent (e.g., toluene)
- Dean-Stark apparatus
- Standard glassware for organic synthesis
- Inhibitor (e.g., hydroquinone) to prevent polymerization

Procedure:

- To a round-bottom flask equipped with a Dean-Stark trap, condenser, and magnetic stirrer, add acrylic acid, (trimethylsilyl)methanol, a catalytic amount of p-toluenesulfonic acid, and a

small quantity of hydroquinone in toluene.

- Heat the reaction mixture to reflux. Water formed during the esterification will be removed azeotropically and collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected.
- Once the theoretical amount of water has been collected, cool the reaction mixture to room temperature.
- Wash the organic layer with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure (trimethylsilyl)methyl acrylate.



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Caption: Synthetic workflow for (trimethylsilyl)methyl acrylate.

Reactivity and Polymerization

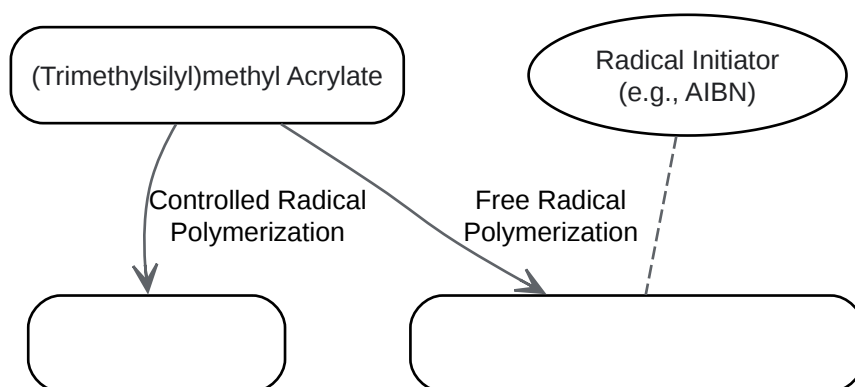
The reactivity of (trimethylsilyl)methyl acrylate is dominated by its acrylate functionality, making it a valuable monomer for polymerization reactions. The presence of the bulky trimethylsilyl group can influence the polymerization kinetics and the properties of the resulting polymer.

Free Radical Polymerization

(Trimethylsilyl)methyl acrylate can undergo free-radical polymerization, initiated by common thermal or photoinitiators, to produce poly((trimethylsilyl)methyl acrylate). This polymer possesses a unique combination of a flexible polyacrylate backbone and pendant hydrophobic trimethylsilyl groups.

Controlled Radical Polymerization

Techniques such as Atom Transfer Radical Polymerization (ATRP) can be employed to synthesize well-defined block copolymers incorporating (trimethylsilyl)methyl acrylate. This allows for the precise control of molecular weight and architecture, leading to materials with tailored properties.



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Caption: Polymerization pathways of (trimethylsilyl)methyl acrylate.

Applications in Drug Development and Materials Science

While direct applications of (trimethylsilyl)methyl acrylate in drug formulations are still an emerging area of research, its properties and the characteristics of its polymers suggest significant potential. The broader field of specialty acrylates and methacrylates is already integral to various applications, including coatings, adhesives, and hydrogels.[5][6]

Drug Delivery Systems

Polymers derived from (trimethylsilyl)methyl acrylate can be designed to form amphiphilic block copolymers. These copolymers can self-assemble in aqueous environments to form micelles or nanoparticles, which are promising vehicles for the encapsulation and controlled release of hydrophobic drugs. The hydrophobic trimethylsilyl groups would form the core of the micelle, sequestering the drug, while a hydrophilic block would form the corona, ensuring stability in aqueous media.

Biomaterial Coatings

The hydrophobic nature of poly((trimethylsilyl)methyl acrylate) makes it a candidate for creating water-repellent coatings on medical devices. Such coatings can reduce biofouling and improve the biocompatibility of implants.

Advanced Materials

The incorporation of (trimethylsilyl)methyl acrylate into polymer backbones can enhance thermal stability and modify surface properties. These characteristics are valuable in the development of advanced materials for a range of applications beyond the pharmaceutical industry.

Safety and Handling

As with all laboratory chemicals, (trimethylsilyl)methyl acrylate should be handled with appropriate safety precautions. It is advisable to work in a well-ventilated fume hood and wear personal protective equipment, including safety goggles, gloves, and a lab coat. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

(Trimethylsilyl)methyl acrylate is a versatile monomer with significant potential in polymer chemistry and materials science. Its unique structure offers a pathway to novel polymers with

tailored properties. For researchers in drug development, the exploration of its use in controlled release systems and biocompatible coatings represents a promising frontier. A clear understanding of its properties, synthesis, and reactivity is essential for harnessing its full potential.

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